

physical properties of 1-iodo-3-nitro-5-(trifluoromethyl)benzene

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Compound of Interest

Compound Name: 3-Nitro-5-iodobenzotrifluoride

Cat. No.: B1313531

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An In-depth Technical Guide on the Core Physical Properties of 1-Iodo-3-Nitro-5-(Trifluoromethyl)Benzene

This guide provides a detailed overview of the key physical properties of the chemical compound 1-iodo-3-nitro-5-(trifluoromethyl)benzene, CAS Number 41253-01-4. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document summarizes essential quantitative data, outlines general experimental protocols for the determination of these properties, and includes a logical workflow for the characterization of such a compound.

Quantitative Data Summary

The physical properties of 1-iodo-3-nitro-5-(trifluoromethyl)benzene are summarized in the table below. These values are critical for understanding the compound's behavior in various experimental and industrial settings.

Property	Value
Molecular Formula	C ₇ H ₃ F ₃ INO ₂
Molecular Weight	317 g/mol
Exact Mass	317.00 Da
Density	2.0 ± 0.1 g/cm ³
Boiling Point	264.3 ± 35.0 °C at 760 mmHg
Flash Point	113.7 ± 25.9 °C
Refractive Index	1.560

Experimental Protocols

While specific experimental determinations for 1-iodo-3-nitro-5-(trifluoromethyl)benzene are not readily available in the public domain, this section outlines standard and widely accepted methodologies for determining the key physical properties of solid organic compounds.

Melting Point Determination

The melting point of a solid is the temperature at which it transitions from a solid to a liquid state. It is a crucial indicator of purity.

- Apparatus: Melting point apparatus (e.g., Mel-Temp or Thiele tube), capillary tubes, thermometer.
- Procedure:
 - A small, finely powdered sample of the compound is packed into a capillary tube, sealed at one end, to a height of about 2-3 mm.
 - The capillary tube is placed in the heating block of the melting point apparatus, adjacent to a thermometer.
 - The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.

- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.
- For a pure substance, this range is typically narrow (0.5-2 °C). A broad melting range often indicates the presence of impurities.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

- Apparatus: Thiele tube or a micro-boiling point apparatus, small test tube, capillary tube, thermometer, heating source (e.g., Bunsen burner or oil bath).
- Procedure (Thiele Tube Method):
 - A few drops of the liquid sample are placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid.
 - The test tube is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
 - The Thiele tube is gently heated, causing the air trapped in the capillary tube to expand and escape as a slow stream of bubbles.
 - Heating is continued until a continuous and rapid stream of bubbles emerges from the capillary tube.
 - The heat source is then removed, and the apparatus is allowed to cool.
 - The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

Density Determination

Density is the mass of a substance per unit volume. For a solid, it can be determined by displacement of a liquid in which it is insoluble.

- Apparatus: Analytical balance, graduated cylinder or pycnometer, a liquid of known density in which the compound is insoluble.
- Procedure (Displacement Method):
 - A known mass of the solid compound is accurately weighed using an analytical balance.
 - A graduated cylinder is partially filled with a liquid of known density (in which the solid is insoluble), and the initial volume is recorded.
 - The weighed solid is carefully added to the graduated cylinder, ensuring it is fully submerged and no air bubbles are attached.
 - The final volume of the liquid is recorded.
 - The volume of the solid is the difference between the final and initial liquid volumes.
 - The density is calculated by dividing the mass of the solid by its determined volume.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance.

- Apparatus: Refractometer (e.g., Abbe refractometer), light source (typically a sodium D-line at 589 nm), pipette.
- Procedure:
 - The prisms of the refractometer are cleaned with a suitable solvent (e.g., ethanol or acetone) and allowed to dry.

- A few drops of the liquid sample (if the compound is melted or dissolved in a solvent of known refractive index) are placed on the lower prism.
- The prisms are closed, and the light source is positioned.
- The user looks through the eyepiece and adjusts the controls to bring the dividing line between the light and dark fields into sharp focus on the crosshairs of the scale.
- The refractive index is read directly from the instrument's scale.
- The temperature at which the measurement is taken should be recorded, as the refractive index is temperature-dependent.

Logical Workflow for Compound Characterization

The following diagram illustrates a general workflow for the physical and chemical characterization of a newly synthesized compound such as 1-iodo-3-nitro-5-(trifluoromethyl)benzene.

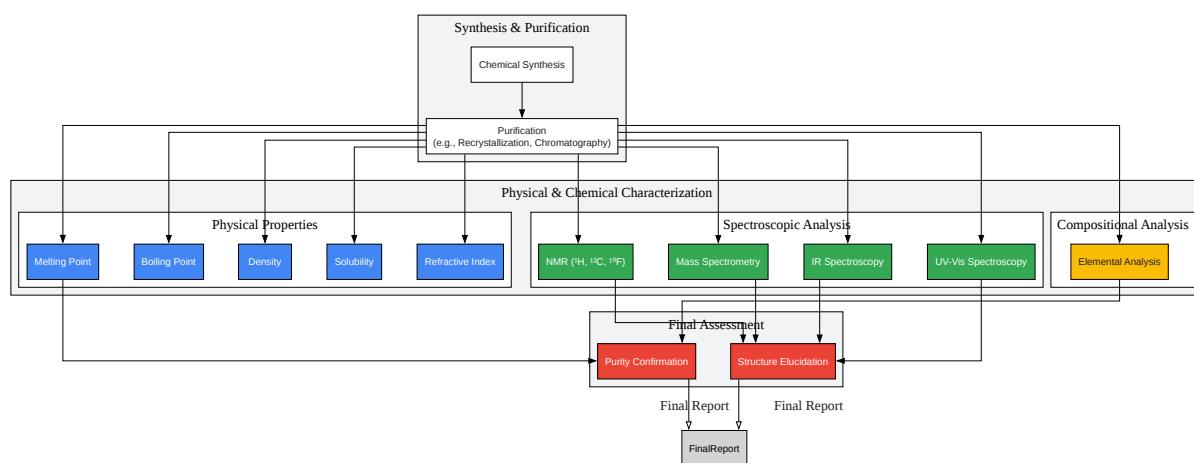
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Fig. 1: Logical workflow for the characterization of a chemical compound.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com